

# Executive Summary: Hazard Profile & Immediate Action

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## Compound of Interest

Compound Name: Chlorpyrifos Oxon-d10

CAS No.: 1794779-85-3

Cat. No.: B586579

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**Chlorpyrifos Oxon-d10** is the deuterium-labeled analog of Chlorpyrifos Oxon, the active oxygen metabolite of the organophosphate insecticide Chlorpyrifos. Unlike the parent thion (P=S), the oxon (P=O) is the direct inhibitor of acetylcholinesterase (AChE).

Critical Safety Directive: Treat the d10-labeled compound with the exact same rigorous safety protocols as the native toxin. While the deuterium labeling alters the mass-to-charge ratio for mass spectrometry, it does not significantly mitigate the neurotoxic potential or environmental persistence of the molecule.

Immediate Disposal Hierarchy:

- Segregate: Isolate from oxidizers and alkaline bases (unless intentional neutralization is occurring).
- Contain: Use secondary containment to prevent environmental release.
- Destruct: High-temperature incineration via a licensed hazardous waste vendor is the only compliant method for final disposal.

## Chemical Identity & Regulatory Classification

Before disposal, accurate categorization is required to prevent regulatory violations (RCRA).

Parameter	Data
Compound Name	Chlorpyrifos Oxon-d10 (Diethyl-d10)
Native CAS	5598-15-2 (Reference for safety data)
Chemical Class	Organophosphate / Acetylcholinesterase Inhibitor
Physical State	Solid (typically) or solution in organic solvent (e.g., Acetonitrile)
RCRA Status	Non-Listed Hazardous Waste. While not explicitly "P-Listed" (Acutely Hazardous) by name, it exhibits toxicity characteristics.[1] Must be treated as hazardous chemical waste.
Waste Code	D001 (Ignitable, if in solvent), Toxic (State-specific codes may apply, e.g., California)

## Scientific Rationale: The "d10" Factor

Why is this specific protocol necessary? Researchers often ask if stable isotopes require radiological disposal.

- Clarification: Deuterium ( $^2\text{H}$ ) is a stable isotope, not a radioisotope. Do not dispose of this in radioactive waste streams (unless mixed with actual radiolabels like  $^{14}\text{C}$  or  $^3\text{H}$ ). Doing so will result in costly mixed-waste surcharges.
- Inventory Control: Because **Chlorpyrifos Oxon-d10** is a high-value internal standard, disposal usually occurs due to expiration or contamination. Ensure the specific vial ID is retired from your LIMS (Laboratory Information Management System) to maintain chain-of-custody accuracy.

## Step-by-Step Disposal Protocol

### A. Solid Waste (Vials, Dry Standards)

- Step 1: Keep the substance in its original primary container (glass vial).

- Step 2: Cap tightly. If the septum is punctured, seal with Parafilm to prevent fugitive emissions.
- Step 3: Place the vial into a clear, sealable polyethylene bag (secondary containment).
- Step 4: Label as "Hazardous Waste - Toxic - Organophosphate Standard."
- Step 5: Deposit in the Solid Hazardous Waste Drum.

## B. Liquid Waste (Stock Solutions)

- Step 1: Do not mix with aqueous waste streams.<sup>[2]</sup> Hydrolysis can be uncontrolled in mixed waste.
- Step 2: Pour compatible solvents (e.g., Methanol, Acetonitrile) containing the analyte into the Organic Solvent Waste Carboy.
- Step 3: Segregation Alert: Ensure the waste carboy does not contain strong oxidizers or strong acids, which can cause exothermic reactions with the organic solvent matrix.

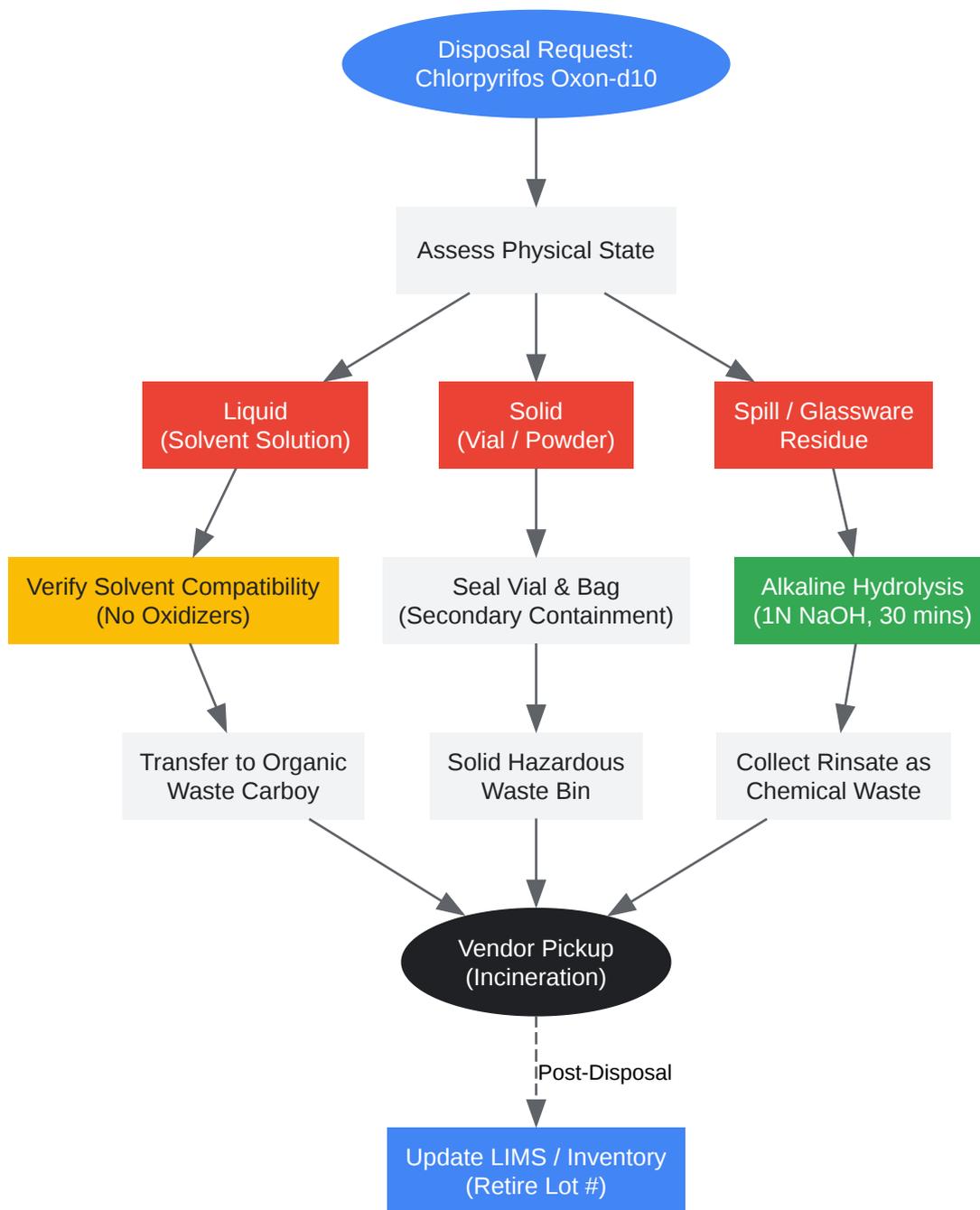
## C. Decontamination & Spill Cleanup (The Hydrolysis Method)

- Context: This procedure is for cleaning glassware or neutralizing benchtop spills. Do not use this to treat bulk waste for drain disposal without EHS authorization.
- Mechanism: Alkaline hydrolysis cleaves the phosphoester bond, converting the potent Oxon into the less toxic 3,5,6-trichloro-2-pyridinol (TCP).
- Protocol:
  - Prepare a 1N Sodium Hydroxide (NaOH) solution (pH > 11).
  - Apply to the contaminated surface or glassware.
  - Allow a contact time of 30 minutes. (Scientific Basis: The half-life of Chlorpyrifos Oxon at pH 11.8 is approximately 14 minutes; 30 minutes ensures >75% degradation).

- Collect the rinsate as chemical waste.[2] Do not pour down the drain.

## Disposal Workflow Diagram

The following diagram illustrates the decision logic for disposing of **Chlorpyrifos Oxon-d10**, ensuring separation of solid and liquid streams and proper inventory management.



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Caption: Operational logic flow for the segregation and disposal of **Chlorpyrifos Oxon-d10**, highlighting the specific alkaline hydrolysis path for decontamination.

## References

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